

Technical Safety & Handling Guide: 2-Chloro-4,6-difluorophenylacetic Acid

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Compound of Interest

Compound Name: *2-Chloro-4,6-difluorophenylacetic acid*
Cat. No.: *B15146185*

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Introduction: Strategic Value in Drug Discovery

2-Chloro-4,6-difluorophenylacetic acid is a specialized halogenated building block used primarily in the synthesis of agrochemicals and pharmaceutical intermediates. Its specific substitution pattern—a chlorine atom at the ortho position and fluorine atoms at the para and ortho positions—imparts unique electronic and steric properties to the phenyl ring.

- **Metabolic Stability:** The strategic placement of halogens (Cl, F) blocks common metabolic sites (e.g., P450 oxidation), extending the half-life of downstream active pharmaceutical ingredients (APIs).
- **Lipophilicity Modulation:** The trifunctional halogenation alters the LogP, enhancing membrane permeability compared to non-halogenated analogs.

This guide moves beyond generic compliance, offering a researcher-focused protocol for safe and efficient utilization.

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6]

Understanding the physical state and reactivity is the first step in risk mitigation.

Table 1: Physicochemical Specifications

| Property | Specification | Notes |
|-------------------|---|---|
| Chemical Name | 2-Chloro-4,6-difluorophenylacetic acid | IUPAC |
| CAS Number | 1261685-45-3 | Verified Identifier |
| Molecular Formula | C ₈ H ₅ ClF ₂ O ₂ | |
| Molecular Weight | 206.57 g/mol | |
| Physical State | Solid (Crystalline Powder) | Typically off-white to pale yellow |
| Melting Point | 100–110 °C (Predicted) | Based on structural analogs (e.g., 2,6-difluorophenylacetic acid) |
| Acidity (pKa) | ~3.5 – 4.0 | Stronger acid than acetic acid due to electron-withdrawing halogens |
| Solubility | Soluble in DMSO, Methanol, DCM | Poorly soluble in water (acidic pH) |



Analyst Note: The electron-withdrawing nature of the fluorine and chlorine substituents increases the acidity of the carboxylic acid group compared to unsubstituted phenylacetic acid. Treat this compound as a moderately strong organic acid.

Hazard Identification & Toxicology (GHS Classification)

While specific toxicological data for this isomer is limited, its structural class (polyhalogenated phenylacetic acids) dictates the following hazard profile.

Core Hazards[3]

- Skin Irritation (Category 2): Causes localized inflammation upon contact. The lipophilic nature allows for faster dermal penetration than mineral acids.
- Serious Eye Irritation (Category 2A): Acidic dust can cause severe corneal irritation.
- STOT-SE (Category 3): Respiratory tract irritation.[1] Inhalation of dust triggers coughing and mucosal inflammation.

Mechanistic Toxicology

The primary toxicity mechanism is local tissue protonation (acid burn) combined with halogen-mediated irritation.

- Fluorine Risk: Unlike simple organic acids, the degradation of fluorinated aromatics under extreme conditions (e.g., fire) can release Hydrogen Fluoride (HF), a systemic poison. While unlikely under normal handling, this dictates the choice of fire suppression media.

Operational Handling Protocol: The "Tri-Halogen" Standard

To ensure scientific integrity and safety, we utilize a self-validating handling workflow. This protocol is designed to prevent exposure before it occurs.

Engineering Controls[7]

- Primary Containment: All weighing and transfer operations must occur within a Class II Fume Hood or Glovebox.
- Air Velocity: Maintain face velocity > 0.5 m/s to capture fine particulates.
- Static Control: Use anti-static weighing boats; halogenated powders can be electrostatically active.

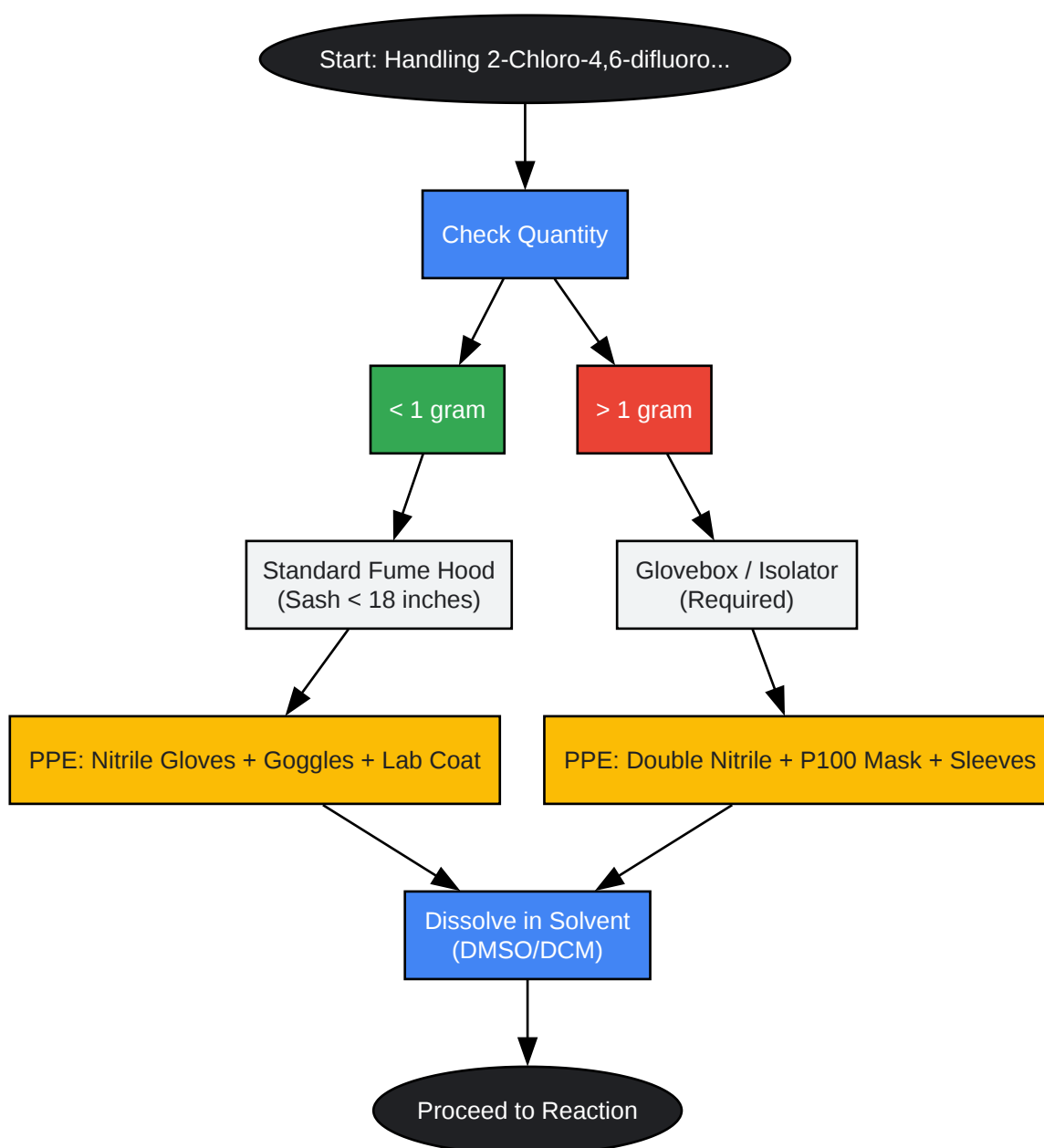
Personal Protective Equipment (PPE) Matrix

- Respiratory: N95 (minimum) or P100 respirator if handling >10g outside a hood.

- Dermal: Nitrile gloves (double-gloved recommended). The outer glove should be changed immediately upon contamination.
- Ocular: Chemical safety goggles. Safety glasses are insufficient due to the risk of airborne dust.

Visualization: Handling Decision Workflow

The following diagram outlines the logical decision process for handling this compound based on quantity and state.



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Figure 1: Decision matrix for safe handling based on scale, ensuring appropriate containment and PPE.

Synthesis & Application Context

For drug development professionals, understanding the "why" behind this chemical is crucial.

Utility in Synthesis: This acid is typically converted into an acid chloride (using Thionyl Chloride or Oxalyl Chloride) to facilitate coupling with amines. This forms amide bonds, a ubiquitous motif in medicinal chemistry.

- **Reaction Note:** When converting to the acid chloride, the release of HCl and potentially HF (trace) requires a caustic scrubber attached to the reaction vessel.

Signaling Pathway Relevance: While the acid itself is a building block, derivatives often target:

- **Auxin Signaling (Agrochemicals):** Halogenated phenylacetic acids mimic indole-3-acetic acid.
- **Enzyme Inhibition:** The 2,4,6-substitution pattern is often used to fill hydrophobic pockets in kinase inhibitors or protease inhibitors.

Emergency Response & Spills

In the event of a breach in containment, a rapid, logical response is required.

Spill Cleanup Protocol:

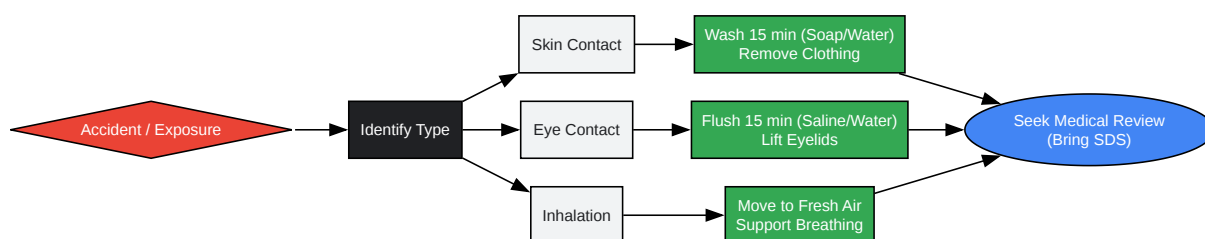
- **Isolate:** Evacuate the immediate area (10 ft radius).
- **Neutralize:** Do not use water initially. Cover the spill with Sodium Bicarbonate (NaHCO_3) or a dedicated acid neutralizer to convert the acid to a neutral salt.
- **Collect:** Sweep up the neutralized powder (now likely CO_2 -generating) into a hazardous waste container.

- Decontaminate: Wipe surface with 70% Ethanol followed by soap and water.

First Aid:

- Eye Contact: Flush with water for 15 minutes. Critical: Lift eyelids to remove trapped dust.
- Skin Contact: Wash with soap and water. If redness persists, seek medical attention (potential for delayed hydrofluoric-like irritation, though low risk).

Visualization: Emergency Response Logic



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Figure 2: Rapid response workflow for personnel exposure, prioritizing immediate decontamination.

Disposal & Environmental Fate[3]

Waste Classification:

- US EPA: Likely D002 (Corrosive) if pH < 2 in aqueous solution.
- European Waste Code: 07 01 01* (aqueous washing liquids and mother liquors).

Disposal Method: Dissolve in a combustible solvent and incinerate in a chemical incinerator equipped with an afterburner and scrubber. Crucial: The scrubber must be capable of handling Hydrogen Fluoride (HF) and Hydrogen Chloride (HCl) emissions generated during combustion.

Environmental Fate:

- Halogenated aromatics are often persistent in soil.
- Do not allow to enter drains or watercourses.

References

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